

An In-depth Technical Guide to Substituted 2-Aminophenols

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Compound of Interest		
Compound Name:	2-Amino-3-(ethylamino)phenol	
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Abstract: This technical guide provides a detailed overview of the chemical properties, structure, and synthesis of substituted 2-aminophenols, with a primary focus on 2-Amino-3-ethylphenol. Due to the limited availability of data on **2-Amino-3-(ethylamino)phenol** in major chemical databases, this document addresses the potential that the query may refer to the structurally similar and well-documented compound, 2-Amino-3-ethylphenol. Comparative information is also provided for the related compound, 2-Amino-3-(methylamino)phenol, to offer a broader context for researchers in the field. The guide includes a summary of quantitative data, detailed experimental protocols for synthesis, and visualizations of chemical structures and reaction pathways to support advanced research and development.

Chemical Identity and Structure

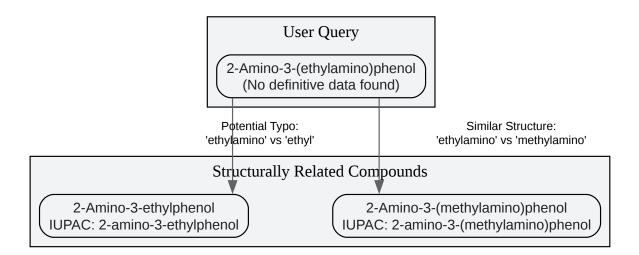
Initial searches for "**2-Amino-3-(ethylamino)phenol**" did not yield a conclusive entry in established chemical databases. However, the structurally related compound, 2-Amino-3-ethylphenol, is well-documented.[1][2] It is plausible that "ethylamino" was a transcriptional error for "ethyl". This guide will focus on 2-Amino-3-ethylphenol and provide data on 2-Amino-3-(methylamino)phenol for comparative purposes.

The IUPAC name for the primary compound of interest is 2-amino-3-ethylphenol.[2] It is a derivative of aminophenol, which is an aromatic compound containing both an amino (-NH₂) and a hydroxyl (-OH) functional group attached to a benzene ring.[1] In this specific structure,



an amino group is located at the second position and an ethyl (-CH₂CH₃) group is at the third position of the phenol ring.[1]

A related compound for which data is available is 2-amino-3-(methylamino)phenol.[3] This compound features a methylamino (-NHCH₃) group at the third position.



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Structural relationship between the queried compound and documented analogues.

Physicochemical Properties

The following table summarizes the key quantitative data for 2-Amino-3-ethylphenol, sourced from the PubChem database.[2]



Property	Value
IUPAC Name	2-amino-3-ethylphenol
CAS Number	398136-39-5
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
InChI Key	LVIDDVVDZXNNRD-UHFFFAOYSA-N
Canonical SMILES	CCC1=C(C(=CC=C1)O)N
XLogP3	1.7
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1

Synthesis and Experimental Protocols

The synthesis of 2-Amino-3-ethylphenol can be achieved through several routes, primarily involving the reduction of a corresponding nitro compound or the direct amination of a phenol derivative.[1]

Catalytic Reduction of 2-Nitro-3-ethylphenol

One of the most common methods for synthesizing 2-Amino-3-ethylphenol is the catalytic reduction of 2-nitro-3-ethylphenol.[1]

Experimental Protocol:

- Reaction Setup: 2-nitro-3-ethylphenol is dissolved in a suitable solvent, such as ethanol or ethyl acetate, in a reaction vessel.
- Catalyst Addition: A palladium-based catalyst, typically palladium on carbon (Pd/C), is added
 to the mixture.



- Hydrogenation: The reaction vessel is purged with hydrogen gas (H₂), and the reaction is allowed to proceed under a hydrogen atmosphere, often with stirring, until the reduction of the nitro group to an amino group is complete.
- Work-up: The catalyst is removed by filtration, and the solvent is evaporated to yield the crude product.
- Purification: The crude product can be further purified by recrystallization or chromatography to obtain pure 2-Amino-3-ethylphenol.



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Synthesis workflow for 2-Amino-3-ethylphenol via catalytic reduction.

Direct Amination of 3-Ethylphenol

A more atom-economical approach is the direct amination of 3-ethylphenol.[1]

Experimental Protocol:

- Reaction Setup: 3-ethylphenol is placed in a high-pressure reactor with a suitable catalyst, such as a copper or palladium-based catalyst.
- Amination: Ammonia is introduced into the reactor, and the reaction is carried out under high temperature and pressure.
- Work-up and Purification: After the reaction is complete, the catalyst is removed, and the product is isolated and purified using standard techniques.

Applications and Research Context

Aminophenols are a class of compounds recognized for their reactivity, which is conferred by the electron-donating properties of both the amino and hydroxyl groups.[1] This makes them valuable intermediates in a variety of chemical syntheses, including the production of pharmaceuticals, dyes, and polymers. The specific steric and electronic properties imparted by



the ethyl group in 2-Amino-3-ethylphenol make it a unique building block for advanced organic synthesis.[1]

Conclusion

While direct information on **2-Amino-3-(ethylamino)phenol** is not readily available, this guide provides a comprehensive overview of the closely related and well-documented compound, 2-Amino-3-ethylphenol. The provided data on its structure, properties, and synthesis protocols should serve as a valuable resource for researchers and professionals in the field of drug development and chemical synthesis. Further investigation into the existence and properties of **2-Amino-3-(ethylamino)phenol** may be warranted.

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References

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- 2. 2-Amino-3-ethyl-phenol | C8H11NO | CID 22665324 PubChem [pubchem.ncbi.nlm.nih.gov]
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